

Application of Zinc Bromide Dihydrate in Radiation Shielding: Detailed Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc bromide dihydrate

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Aqueous solutions of zinc bromide (ZnBr_2), prepared from its dihydrate form, are a highly effective and versatile material for gamma-ray shielding, particularly in applications requiring optical transparency. This document provides detailed application notes, quantitative data, and experimental protocols for the use of zinc bromide solutions in radiation shielding.

Introduction to Zinc Bromide as a Radiation Shield

Zinc bromide solutions are primarily utilized as a transparent radiation shielding medium in the viewing windows of "hot cells" – shielded enclosures used for handling highly radioactive materials.^[1] The high density of these solutions provides excellent attenuation of gamma radiation, comparable to that of concrete.^[2]

Key Advantages:

- **Optical Transparency:** Allows for direct observation of processes within a shielded environment.
- **Self-Repairing:** Unlike lead glass, which can darken and degrade upon prolonged exposure to radiation, aqueous zinc bromide solutions are not susceptible to this darkening effect. Any

radiation-induced discoloration is transient, lasting less than a millisecond.

- Homogeneity and Ease of Handling: As a liquid, it can be easily filled into and removed from shielding windows, facilitating maintenance.[\[3\]](#)
- Effective Gamma-Ray Attenuation: The high concentration of high-Z elements (zinc and bromine) results in efficient absorption of gamma photons.

Quantitative Radiation Shielding Data

The shielding effectiveness of a material is quantified by its linear attenuation coefficient (μ), half-value layer (HVL), and tenth-value layer (TVL).

- Linear Attenuation Coefficient (μ): The fraction of photons attenuated per unit thickness of the material.
- Half-Value Layer (HVL): The thickness of the material required to reduce the intensity of the incident radiation by 50%.[\[4\]](#)
- Tenth-Value Layer (TVL): The thickness of the material required to reduce the intensity of the incident radiation by 90%.[\[5\]](#)

The following tables provide calculated and experimental shielding data for various concentrations of zinc bromide solutions against common gamma-ray sources.

Zinc Bromide Solution	Density (g/cm ³)	Gamma Source	Photon Energy (MeV)	Linear Attenuation Coefficient (μ) (cm ⁻¹)[6]	Half-Value Layer (HVL) (cm)	Tenth-Value Layer (TVL) (cm)
37.41% (w/w)	1.4	Cs-137	0.662	0.1187	5.84	19.40
42.78% (w/w)	1.5	Cs-137	0.662	0.1204	5.76	19.13
48.16% (w/w)	1.6	Cs-137	0.662	0.1254	5.53	18.36
57.2% (w/w)	1.8	Co-60	1.173 & 1.332	~0.09 (simulation)	~7.70	~25.59

Note: HVL and TVL values are calculated from the linear attenuation coefficient using the formulas: $HVL = 0.693 / \mu$ and $TVL = 2.303 / \mu$.

Experimental Protocols

Preparation of Zinc Bromide Shielding Solution

This protocol describes the laboratory-scale preparation of zinc bromide solutions of varying densities.

Materials:

- **Zinc Bromide Dihydrate** ($ZnBr_2 \cdot 2H_2O$) powder
- Distilled or deionized water
- Beaker or flask
- Magnetic stirrer and stir bar

- Hydrometer or densitometer
- Argon gas supply with a sparging tube (optional, to prevent oxidation)

Procedure:

- **Determine Required Quantities:** Calculate the mass of **zinc bromide dihydrate** and the volume of water needed to achieve the desired solution density and volume. For example, to prepare a solution with a density of 1.6 g/cm³, approximately 48.16 g of anhydrous ZnBr₂ is dissolved in 100 mL of water.[6] Adjust the mass accordingly when using the dihydrate form.
- **Deoxygenate Water (Optional):** To prevent oxidation that can cause cloudiness in the solution, purge the distilled water with argon gas for 15-20 minutes.[7]
- **Dissolution:** Slowly add the pre-weighed **zinc bromide dihydrate** powder to the water while stirring continuously with a magnetic stirrer. The dissolution process is exothermic, so the solution will heat up.
- **Cooling and Density Measurement:** Allow the solution to cool to room temperature. Once cooled, measure the density using a calibrated hydrometer or densitometer.
- **Density Adjustment:** If the density is too low, add more **zinc bromide dihydrate** in small increments. If the density is too high, add small amounts of distilled water. Stir until fully dissolved and re-measure the density after the solution has returned to room temperature.
- **Storage:** Store the prepared solution in a sealed container to prevent water evaporation and changes in concentration.

Measurement of Gamma-Ray Attenuation

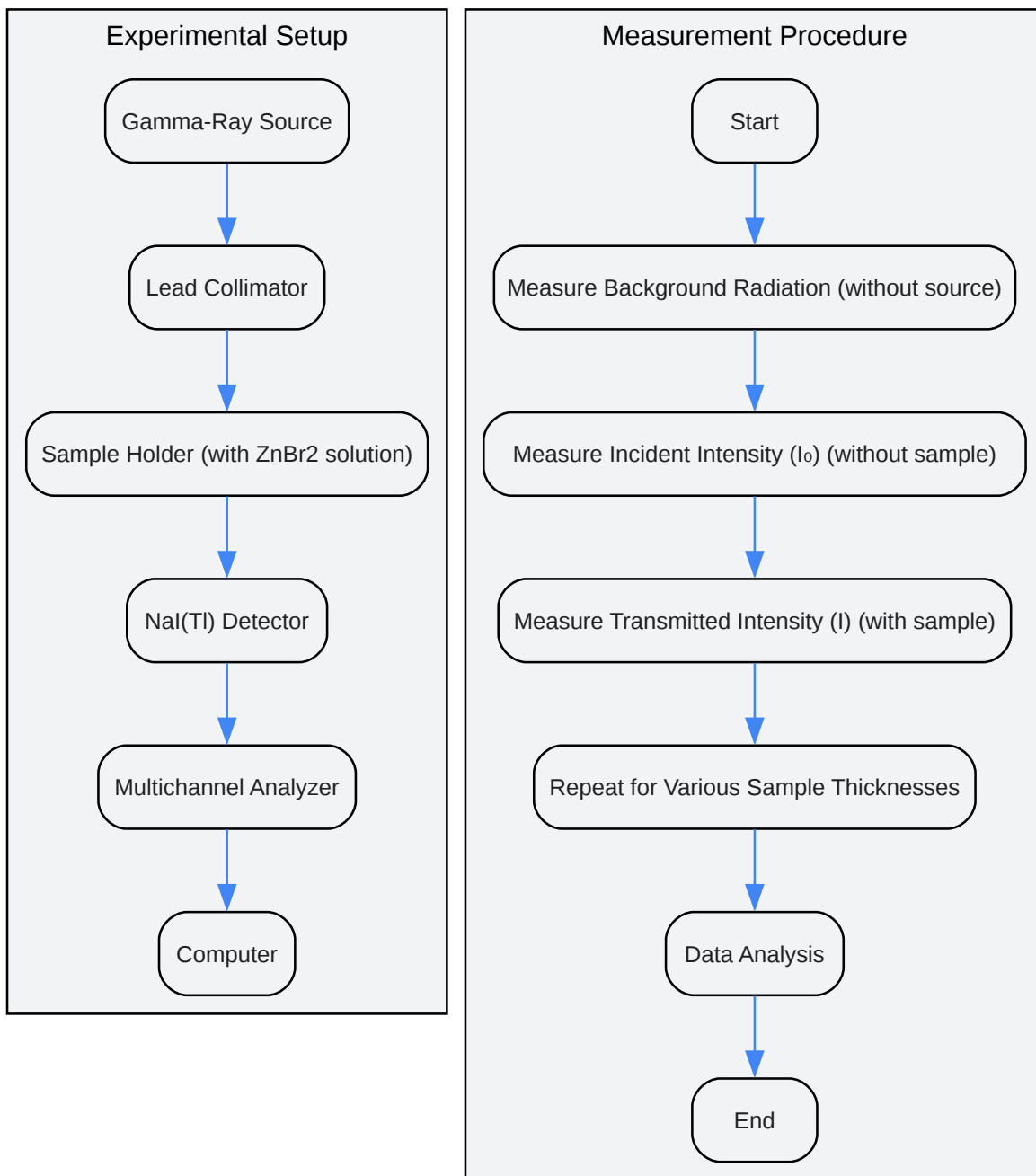
This protocol outlines the procedure for determining the linear attenuation coefficient, HVL, and TVL of the prepared zinc bromide solution.

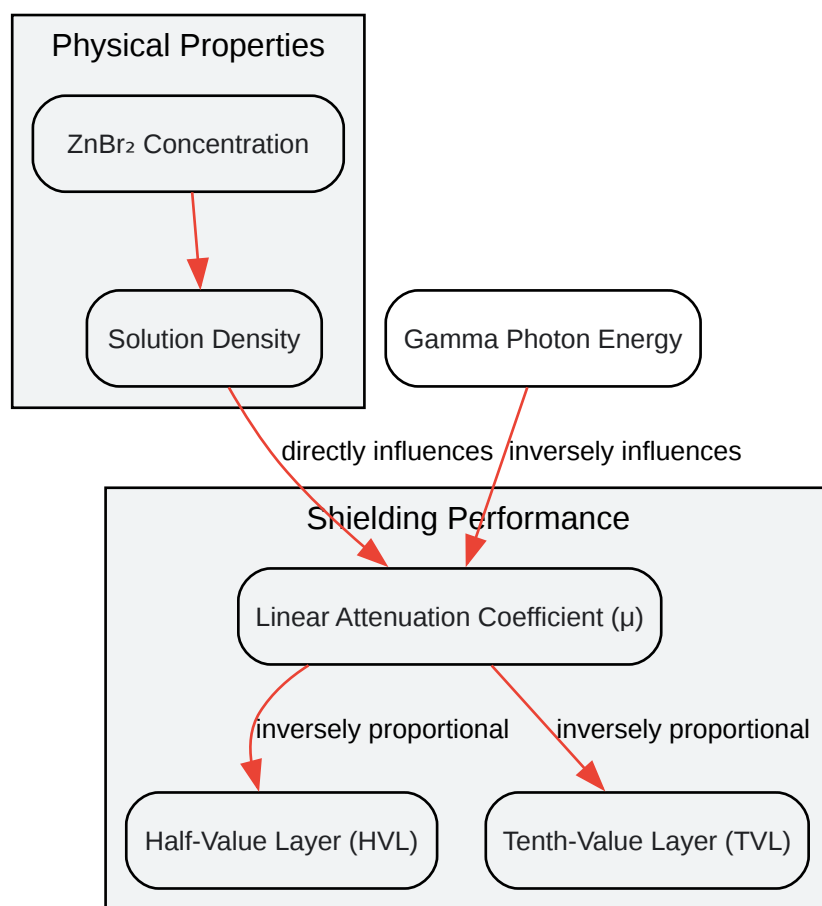
Equipment:

- Gamma-ray source (e.g., Cs-137, Co-60)
- Scintillation detector (e.g., NaI(Tl)) with a photomultiplier tube

- Multichannel analyzer (MCA)
- Lead shielding for the detector and a collimator to create a narrow beam
- Sample container with parallel flat sides and a known path length
- Calipers for accurate thickness measurements
- Data acquisition software

Experimental Workflow:





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Email: info@benchchem.com